

Bis(4-tert-butylphenyl) disulfide CAS number and molecular weight

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Compound of Interest

Compound Name: Bis(4-tert-butylphenyl) disulfide

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An In-depth Technical Guide to Bis(4-tert-butylphenyl) disulfide

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **Bis(4-tert-butylphenyl)** disulfide, a symmetrical diaryl disulfide with potential applications in various fields of chemical and biological research. This document details its chemical and physical properties, outlines plausible synthetic routes, and explores its potential, though currently understudied, biological significance. The information is presented to be a valuable resource for researchers in organic synthesis, materials science, and drug discovery.

Chemical Identity and Physical Properties

Bis(4-tert-butylphenyl) disulfide is an organic compound characterized by two 4-tert-butylphenyl groups linked by a disulfide bond.



Property	Value	Source
CAS Number	7605-48-3	[1][2]
Molecular Formula	C20H26S2	[1]
Molecular Weight	330.6 g/mol	[1]
IUPAC Name	1-tert-butyl-4-[(4-tert- butylphenyl)disulfanyl]benzene	[1]
Appearance	Not explicitly documented in searches	
Solubility	Expected to be soluble in common organic solvents	-

Synthesis of Bis(4-tert-butylphenyl) disulfide

While a specific, detailed experimental protocol for the synthesis of **Bis(4-tert-butylphenyl) disulfide** is not readily available in the reviewed literature, its synthesis can be reliably achieved through the oxidative coupling of 4-tert-butylthiophenol. This is a common and effective method for the formation of symmetrical diaryl disulfides.[3][4][5][6]

Experimental Protocol: Oxidation of 4-tert-butylthiophenol

This protocol is a generalized procedure based on common methods for the synthesis of symmetrical diaryl disulfides from thiols.

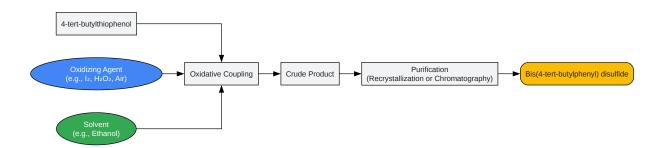
Materials:

- 4-tert-butylthiophenol
- An oxidizing agent (e.g., Iodine, Hydrogen Peroxide, Air)
- A suitable solvent (e.g., Ethanol, Methanol, Dichloromethane)
- Optional: A base catalyst (e.g., Triethylamine)



Procedure:

- Dissolution: Dissolve a known quantity of 4-tert-butylthiophenol in the chosen solvent in a round-bottom flask.
- Addition of Oxidant: Slowly add the oxidizing agent to the solution at room temperature with stirring. If using air as the oxidant, the reaction may be facilitated by vigorous stirring or bubbling air through the solution, potentially with the aid of a catalyst.[4]
- Reaction Monitoring: Monitor the progress of the reaction by thin-layer chromatography (TLC) until the starting thiol is no longer detectable.
- Work-up:
 - If an iodine oxidant is used, the reaction mixture can be quenched with a solution of sodium thiosulfate to remove excess iodine.
 - The solvent is then removed under reduced pressure.
- Purification: The crude product can be purified by recrystallization from a suitable solvent or by column chromatography on silica gel to yield pure Bis(4-tert-butylphenyl) disulfide.



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Fig. 1: General workflow for the synthesis of Bis(4-tert-butylphenyl) disulfide.

Potential Biological Significance and Signaling Pathways

There is a notable lack of direct research into the biological activities of **Bis(4-tert-butylphenyl)** disulfide. However, the presence of a disulfide bond, a key functional group in many biological systems, suggests potential avenues for investigation. Disulfide bonds are crucial for the structural integrity of proteins and are involved in cellular redox signaling.

It is important to note that the following discussion is speculative and based on the known roles of disulfide-containing compounds and related molecules.

Potential as a Redox Modulator

Disulfide bonds can undergo thiol-disulfide exchange with free cysteine residues in proteins. This interaction can alter protein structure and function, thereby impacting cellular signaling pathways. It is plausible that **Bis(4-tert-butylphenyl) disulfide** could interact with cellular thiols, such as glutathione or cysteine residues in enzymes, and thus modulate redox-sensitive signaling pathways.

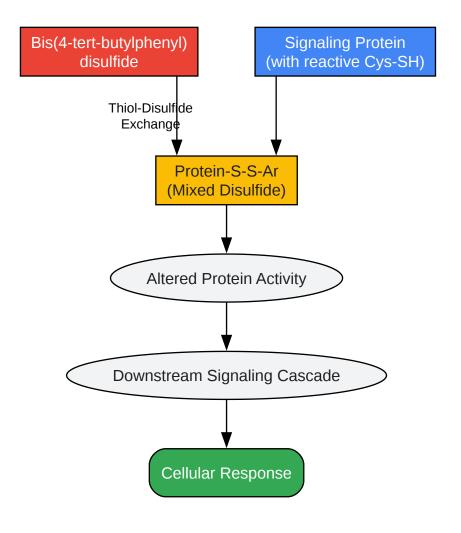
Comparison with Structurally Related Compounds

Research on other molecules containing the "di-tert-butylphenyl" moiety has indicated potential for biological effects, including cytotoxicity. For instance, bis(2,4-di-tert-butylphenyl)phosphate has been shown to induce pre-lethal cytotoxic effects in Chinese hamster ovary (CHO) cells, including an increase in reactive oxygen species (ROS).[7] While structurally distinct, these findings suggest that the bulky tert-butylphenyl groups may contribute to interactions with biological systems.

Hypothetical Signaling Pathway Involvement

Given the general role of disulfides in redox signaling, one could hypothesize a pathway where **Bis(4-tert-butylphenyl)** disulfide interacts with a key signaling protein containing a reactive cysteine residue. This interaction could lead to the formation of a mixed disulfide, altering the protein's activity and downstream signaling.





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Fig. 2: A hypothetical signaling pathway involving a disulfide compound.

Conclusion and Future Directions

Bis(4-tert-butylphenyl) disulfide is a readily synthesizable symmetrical diaryl disulfide. While its chemical properties are in line with other compounds of its class, its biological activities remain largely unexplored. Future research should focus on:

- Detailed Biological Screening: A comprehensive screening of Bis(4-tert-butylphenyl)
 disulfide against various cell lines and enzyme assays is necessary to identify any potential
 biological activity.
- Mechanism of Action Studies: Should any biological activity be identified, further studies will be required to elucidate its mechanism of action, including its interaction with cellular thiols and its impact on signaling pathways.



 Toxicological Evaluation: A thorough toxicological assessment is essential to determine the safety profile of this compound for any potential application.

The information presented in this guide provides a foundation for further investigation into the chemical and biological properties of **Bis(4-tert-butylphenyl) disulfide**, a molecule that holds potential for future discoveries in chemistry and biology.

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